

4-Butoxybenzaldehyde stability and storage conditions

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Compound of Interest

Compound Name: **4-Butoxybenzaldehyde**

Cat. No.: **B1265825**

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An In-depth Technical Guide to the Stability and Storage of **4-Butoxybenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability and recommended storage conditions for **4-butoxybenzaldehyde**. Understanding the chemical stability of this compound is critical for its effective use in research and development, ensuring the integrity of experimental results and the quality of synthesized products.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-butoxybenzaldehyde** is presented in Table 1. This data is essential for safe handling and for understanding its behavior in various experimental setups.

Property	Value	Reference(s)
Molecular Formula	C ₁₁ H ₁₄ O ₂	[1][2]
Molecular Weight	178.23 g/mol	[2]
Appearance	Colorless to light yellow or dark orange liquid	[3]
Boiling Point	148 - 149 °C @ 10 mmHg	[4]
Flash Point	> 113 °C (> 235.4 °F) - closed cup	
Density	1.031 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.539	
Solubility	Moderately soluble in water; more soluble in organic solvents like ethanol and ether.	[3]

Stability Profile and Potential Degradation Pathways

4-Butoxybenzaldehyde is generally considered stable under normal temperatures and pressures. However, its aldehyde functional group makes it susceptible to degradation, primarily through oxidation.

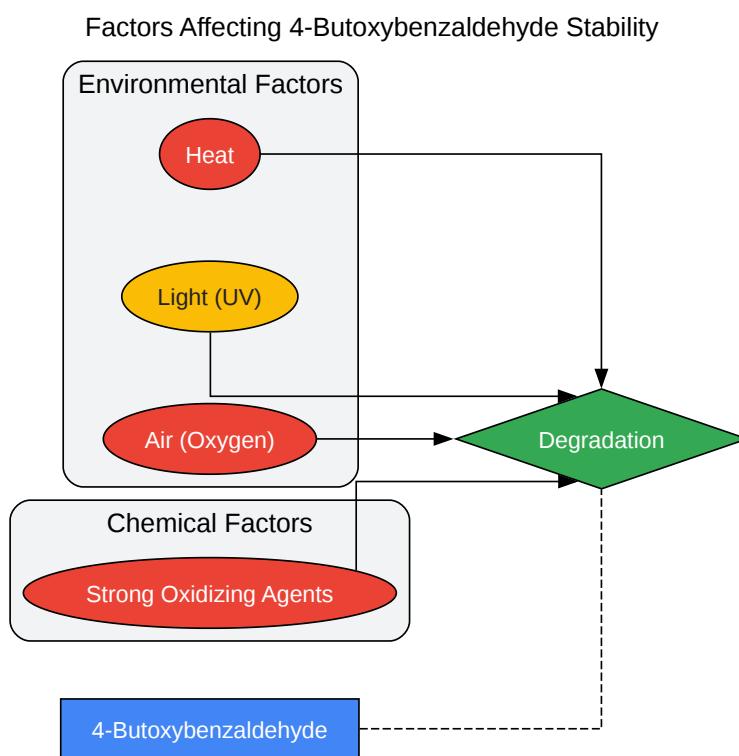
Key Factors Influencing Stability:

- Air/Oxygen: The primary degradation pathway for benzaldehydes is oxidation of the aldehyde group to a carboxylic acid. In the case of **4-butoxybenzaldehyde**, this would result in the formation of 4-butoxybenzoic acid. This process, known as autoxidation, can be catalyzed by light and trace metal impurities.
- Light: Exposure to light, particularly UV radiation, can promote the formation of free radicals, which can initiate and accelerate oxidation reactions.
- Elevated Temperatures: High temperatures can increase the rate of chemical degradation. While **4-butoxybenzaldehyde** has a high boiling point, prolonged exposure to heat can lead

to decomposition, potentially generating carbon monoxide and other toxic fumes.

- Incompatible Materials: Strong oxidizing agents are incompatible with **4-butoxybenzaldehyde** and can lead to vigorous and potentially hazardous reactions.

The following diagram illustrates the key factors that can negatively impact the stability of **4-butoxybenzaldehyde**.



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Caption: Factors leading to the degradation of **4-Butoxybenzaldehyde**.

Recommended Storage Conditions

To ensure the long-term stability and purity of **4-butoxybenzaldehyde**, the following storage conditions are recommended based on information from safety data sheets and chemical suppliers.

Parameter	Recommendation	Rationale
Temperature	Store in a cool, dry place. Refrigeration at 4°C is recommended by some suppliers.	To slow down the rate of potential degradation reactions.
Atmosphere	Store under an inert atmosphere (e.g., nitrogen or argon).	To prevent oxidation by excluding air.
Container	Store in a tightly sealed, light-resistant container.	To prevent exposure to air, moisture, and light.
Ventilation	Store in a well-ventilated area.	To ensure safety in case of accidental release.
Incompatibilities	Store away from strong oxidizing agents.	To prevent hazardous chemical reactions.

Proposed Experimental Protocol for Stability Assessment

As specific stability studies for **4-butoxybenzaldehyde** are not readily available in the literature, a general protocol for assessing its stability is proposed below. This protocol can be adapted based on the specific needs of the research.

Objective: To evaluate the stability of **4-butoxybenzaldehyde** under various stress conditions (heat, light, and oxidative stress) over a defined period.

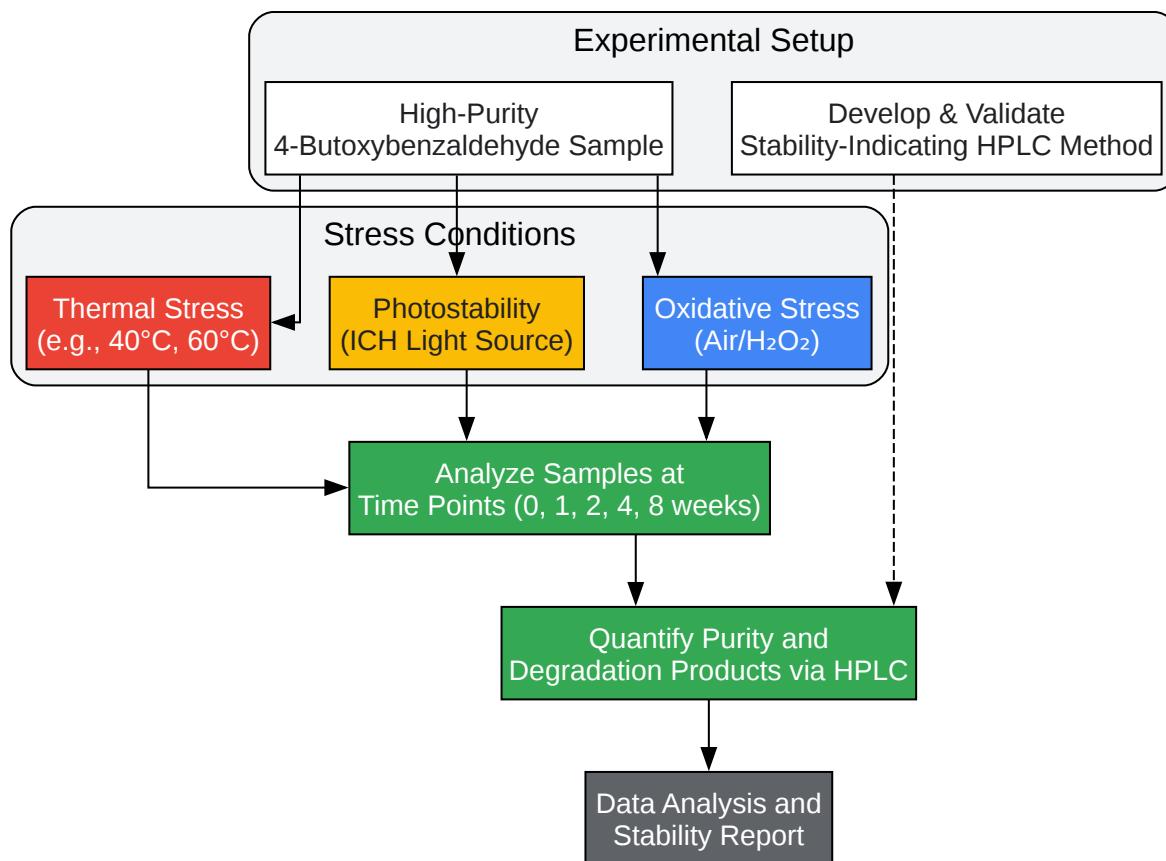
Materials and Methods:

- **Sample Preparation:** A well-characterized batch of high-purity **4-butoxybenzaldehyde** should be used.
- **Analytical Method:** A stability-indicating High-Performance Liquid Chromatography (HPLC) method with UV detection should be developed and validated to separate **4-butoxybenzaldehyde** from its potential degradation products (e.g., 4-butoxybenzoic acid).

- Stress Conditions:
 - Thermal Stability: Store samples at elevated temperatures (e.g., 40°C, 60°C) and a control sample at the recommended storage temperature (e.g., 4°C).
 - Photostability: Expose samples to a controlled light source (e.g., ICH-compliant photostability chamber) and protect a control sample from light.
 - Oxidative Stability: Store samples in the presence of air (headspace in the vial) and under an inert atmosphere. For forced degradation, a solution of the sample can be treated with a dilute solution of hydrogen peroxide.
- Time Points: Analyze the samples at predetermined time intervals (e.g., 0, 1, 2, 4, and 8 weeks).
- Analysis: At each time point, determine the purity of **4-butoxybenzaldehyde** and quantify any degradation products using the validated HPLC method.

The following diagram outlines the proposed workflow for the stability assessment.

Proposed Workflow for Stability Assessment

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Caption: A workflow for assessing the stability of **4-Butoxybenzaldehyde**.

By following these guidelines and, if necessary, conducting a stability study as outlined, researchers, scientists, and drug development professionals can ensure the quality and reliability of **4-butoxybenzaldehyde** in their work.

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